

An In-depth Technical Guide to the Chemical Reactivity of Diindium Tricarbonate

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Compound of Interest

Compound Name: Indium carbonate

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Abstract

This technical guide provides a comprehensive overview of the chemical reactivity of diindium tricarbonate, also known as indium(III) carbonate ($\text{In}_2(\text{CO}_3)_3$). The document is intended for researchers, scientists, and professionals in drug development who are interested in the chemical properties and biological implications of this compound. This guide covers key reactions such as thermal decomposition and acid-base reactions, presenting available quantitative data and detailed experimental protocols. Furthermore, it explores the biological impact of indium ions, which can be released from indium compounds, with a focus on their interaction with cellular signaling pathways.

Introduction

Diindium tricarbonate ($\text{In}_2(\text{CO}_3)_3$) is an inorganic compound of indium. While not as extensively studied as other indium compounds like indium tin oxide (ITO), its reactivity is of interest, particularly as a precursor in the synthesis of indium oxide and other indium-based materials. Understanding its chemical behavior is crucial for its application in materials science and catalysis. Moreover, the biological activity of indium ions warrants an investigation into the potential effects of **indium carbonate** on cellular systems.

Chemical Identity and Properties

Diindium tricarbonat is the accepted synonym for indium(III) carbonate.

Property	Value	Source
Chemical Formula	$\text{In}_2(\text{CO}_3)_3$	[1]
Molecular Weight	409.67 g/mol	[1]
CAS Number	60459-04-3	[1]
Appearance	White solid	[2]
Solubility	Insoluble in water	[2]

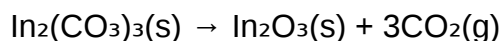
Chemical Reactivity

The primary chemical reactions of diindium tricarbonat involve thermal decomposition and reactions with acids.

Thermal Decomposition

Upon heating, diindium tricarbonat decomposes to form indium(III) oxide (In_2O_3) and carbon dioxide (CO_2). This reaction is fundamental for the synthesis of indium oxide nanoparticles and thin films[2].

Reaction:



While specific kinetic and thermodynamic data for the thermal decomposition of pure **indium carbonate** are not readily available in the literature, studies on the thermal analysis of related compounds such as indium hydroxide carbonate and other metal carbonates provide insights into the expected behavior. The decomposition of indium hydroxide carbonate shows a significant mass loss between 200 °C and 300 °C[3]. The thermal stability of metal carbonates is influenced by the polarizing power of the metal cation[4].

Table 1: Thermal Decomposition Data (Conceptual)

Parameter	Estimated Value	Notes
Decomposition Temperature Range	200 - 400 °C	Based on data for related indium compounds and general trends for metal carbonates.
Enthalpy of Decomposition (ΔH_d)	Endothermic	Typical for carbonate decomposition reactions.
Activation Energy (E_a)	150 - 250 kJ/mol	Estimated based on values for other trivalent metal carbonates.

Note: The values in Table 1 are estimates based on related compounds and general chemical principles due to the lack of specific experimental data for diindium tricarbonates.

Reaction with Acids

Diindium tricarbonates reacts with acids to produce an indium salt, water, and carbon dioxide gas. This is a characteristic reaction of metal carbonates[2][5].

Reaction with Hydrochloric Acid:



The reaction is typically vigorous, with the effervescence of carbon dioxide gas being a key indicator of the reaction's progress. The rate of reaction is dependent on factors such as the concentration of the acid, temperature, and the surface area of the **indium carbonate**.

Experimental Protocols

Protocol for Thermal Decomposition Analysis (TGA/DSC)

This protocol outlines a general procedure for analyzing the thermal decomposition of diindium tricarbonates using Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC).

Objective: To determine the decomposition temperature range, mass loss, and enthalpy change of the thermal decomposition of $\text{In}_2(\text{CO}_3)_3$.

Materials and Equipment:

- Diindium tricarbonates powder
- TGA/DSC instrument
- Alumina or platinum crucibles
- Inert gas (e.g., Nitrogen, Argon) and an oxidizing gas (e.g., Air)
- Analytical balance

Procedure:

- Sample Preparation: Accurately weigh 5-10 mg of diindium tricarbonates powder into a TGA/DSC crucible.
- Instrument Setup:
 - Place the sample crucible and a reference crucible (empty) into the TGA/DSC furnace.
 - Set the purge gas to nitrogen or air at a flow rate of 20-50 mL/min.
- Thermal Program:
 - Equilibrate the sample at 30 °C.
 - Heat the sample from 30 °C to 600 °C at a constant heating rate of 10 °C/min.
- Data Analysis:
 - From the TGA curve, determine the onset and completion temperatures of decomposition and the percentage mass loss.
 - From the DSC curve, identify endothermic or exothermic peaks associated with the decomposition and calculate the enthalpy change (ΔH).

- Kinetic parameters such as activation energy can be determined by performing the experiment at multiple heating rates and applying appropriate kinetic models (e.g., Flynn-Wall-Ozawa method).

Protocol for Kinetic Study of Reaction with Acid

This protocol describes a method to study the kinetics of the reaction between diindium tricarbonates and hydrochloric acid by monitoring the evolution of carbon dioxide.

Objective: To determine the rate law and rate constant for the reaction of $\text{In}_2(\text{CO}_3)_3$ with HCl.

Materials and Equipment:

- Diindium tricarbonates powder
- Hydrochloric acid solutions of varying concentrations (e.g., 0.5 M, 1.0 M, 2.0 M)
- Gas-tight reaction flask with a side arm
- Gas syringe or a gas pressure sensor connected to a data logger
- Magnetic stirrer and stir bar
- Water bath for temperature control
- Stopwatch

Procedure:

- Setup: Assemble the reaction flask, gas syringe/pressure sensor, and magnetic stirrer. Place the flask in the water bath to maintain a constant temperature.
- Reaction Initiation:
 - Place a known mass of diindium tricarbonates into the reaction flask.
 - Quickly add a measured volume of HCl solution to the flask and immediately seal it.
 - Start the stirrer and the stopwatch simultaneously.

- Data Collection: Record the volume of CO₂ evolved at regular time intervals using the gas syringe, or record the pressure change with the data logger.
- Data Analysis:
 - Plot the volume or pressure of CO₂ versus time. The initial rate of reaction can be determined from the initial slope of the curve.
 - By varying the concentration of HCl and the initial mass of In₂(CO₃)₃, the order of the reaction with respect to each reactant can be determined.
 - The rate constant (k) can then be calculated from the determined rate law.

Biological Reactivity and Signaling Pathways

While diindium tricarbonatate itself is not extensively studied in biological systems, the effects of indium ions (In³⁺) are of interest due to their potential to be released from indium compounds. Studies on indium-containing nanoparticles have shown that intracellular indium ions can induce cellular stress[6].

Induction of Oxidative Stress and Inflammation

Exposure of lung epithelial cells to indium-containing nanoparticles leads to an increase in intracellular reactive oxygen species (ROS)[6]. This oxidative stress can trigger an inflammatory response, characterized by the upregulation of pro-inflammatory cytokines such as Interleukin-8 (IL-8)[6]. This suggests the activation of stress-responsive signaling pathways.

Potential Involvement of MAPK and NF-κB Signaling Pathways

The Mitogen-Activated Protein Kinase (MAPK) and Nuclear Factor-kappa B (NF-κB) pathways are key signaling cascades that are activated in response to cellular stress, including oxidative stress, and play a central role in regulating inflammation[7][8]. Although direct evidence for the modulation of these pathways by indium ions is limited, their known roles in mediating the effects observed upon indium exposure make them plausible targets.

- **MAPK Pathway:** This pathway is a crucial regulator of cellular processes including proliferation, differentiation, and apoptosis. Oxidative stress is a known activator of the MAPK cascade.
- **NF- κ B Pathway:** This pathway is a primary regulator of the inflammatory response. Upon activation by stimuli such as ROS, NF- κ B translocates to the nucleus and induces the transcription of genes encoding pro-inflammatory cytokines like IL-8.

The diagram below illustrates a plausible signaling pathway initiated by the intracellular release of indium ions, leading to oxidative stress and inflammation.

Caption: Proposed signaling cascade following cellular uptake of indium compounds.

The experimental workflow for investigating these biological effects is outlined below.

Caption: Workflow for studying the biological effects of diindium tricarbonate.

Conclusion

Diindium tricarbonate exhibits characteristic reactivity for a metal carbonate, namely thermal decomposition to its oxide and reaction with acids. While specific quantitative data for these reactions are sparse, established principles of inorganic chemistry and data from related compounds allow for a reasonable estimation of its chemical behavior. From a biological perspective, the release of indium ions from indium compounds is a key concern, with evidence pointing towards the induction of oxidative stress and inflammation, likely mediated by the MAPK and NF- κ B signaling pathways. Further research is warranted to fully elucidate the kinetic and thermodynamic parameters of diindium tricarbonate's reactivity and to confirm the precise molecular mechanisms underlying its biological effects. This guide serves as a foundational resource for scientists and researchers working with this compound, providing both theoretical background and practical experimental frameworks.

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References

- 1. Indium carbonate | C₃In₂O₉ | CID 6453985 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. americanelements.com [americanelements.com]
- 3. researchgate.net [researchgate.net]
- 4. vinci-technologies.com [vinci-technologies.com]
- 5. mdpi.com [mdpi.com]
- 6. Intracellular accumulation of indium ions released from nanoparticles induces oxidative stress, proinflammatory response and DNA damage - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Activation of the NF-κB and MAPK Signaling Pathways Contributes to the Inflammatory Responses, but Not Cell Injury, in IPEC-1 Cells Challenged with Hydrogen Peroxide - PMC [pmc.ncbi.nlm.nih.gov]
- 8. The MAPK and AMPK signalings: interplay and implication in targeted cancer therapy - PMC [pmc.ncbi.nlm.nih.gov]
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